

5-Chloro-7-methoxythieno[3,2-b]pyridine: Technical Safety & Handling Guide

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Compound of Interest

Compound Name:	5-Chloro-7-methoxythieno[3,2-b]pyridine
CAS No.:	90690-91-8
Cat. No.:	B2923551

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Executive Summary

5-Chloro-7-methoxythieno[3,2-b]pyridine (CAS: 90690-91-8) is a specialized heterocyclic building block primarily utilized in the synthesis of kinase inhibitors and other bioactive small molecules.[1][2][3] As a halogenated thienopyridine, it presents specific handling challenges related to its pharmacological potential and irritant properties. This guide moves beyond generic safety advice, providing a risk-based framework for handling this compound in drug discovery environments.

The core directive for handling this compound is Containment and Cross-Contamination Control. Its role as a scaffold in potent pharmaceutical synthesis implies that while its immediate acute toxicity is moderate (Category 4), its downstream derivatives may be highly potent.

Chemical Identity & Physicochemical Profile[2][3][5] [6][7][8][9][10][11]

Understanding the physical state and solubility is the first step in designing a safe handling protocol.

Property	Specification	Operational Implication
CAS Number	90690-91-8	Use for accurate inventory tracking and waste labeling.
Molecular Formula	C ₈ H ₆ ClNO S	
Molecular Weight	199.66 g/mol	
Appearance	Solid (White to off-white powder)	Dust generation is a primary exposure vector.[4]
Solubility	DMSO, Methanol, DCM; Low in Water	Use organic solvent-resistant gloves (Nitrile/Laminate).
Reactivity	Electrophilic at C-5 (Cl displacement)	Stable under ambient conditions; avoid strong oxidizers.
Storage	2–8°C, Inert Atmosphere, Dark	Protects methoxy group from potential oxidative degradation.

Hazard Identification & Toxicology (GHS)

This compound is classified under GHS as Warning.[3][4] The primary risks are mucosal irritation and acute oral toxicity.

GHS Classification

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[4][5]
- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.[3][4]
- Serious Eye Damage/Irritation (Category 2A): H319 - Causes serious eye irritation.[3][4]
- STOT - Single Exposure (Category 3): H335 - May cause respiratory irritation.[3][4]

Toxicological Context[3][6][9]

- **Structural Alert:** The thieno[3,2-b]pyridine core is bioisosteric with quinoline. While specific LD50 data is often proprietary for this intermediate, the "Harmful" designation suggests an LD50 between 300–2000 mg/kg (rat, oral).
- **Sensitization:** No specific data indicates sensitization, but as a reactive intermediate capable of protein binding (via the chloro-group), it should be treated as a potential sensitizer.

Risk Management & Engineering Controls

Effective safety relies on the Hierarchy of Controls. For **5-Chloro-7-methoxythieno[3,2-b]pyridine**, reliance on PPE alone is insufficient due to the risk of respiratory irritation.

Engineering Controls

- **Primary Containment:** All weighing and open-vessel manipulations must occur within a Chemical Fume Hood certified to operate at a face velocity of 0.3–0.5 m/s.
- **Static Control:** Use anti-static weighing boats and ionizing bars if the powder is static-prone, preventing dispersal.
- **Vessel Venting:** Reactions involving heating (e.g., Suzuki couplings) must be vented to a scrubber or hood exhaust to capture potential acid byproducts (HCl) if the chlorine is displaced.

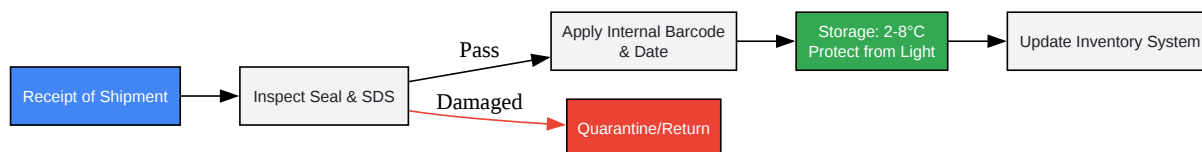
Personal Protective Equipment (PPE)

- **Respiratory:** If fume hood work is not feasible (e.g., equipment maintenance), use a half-mask respirator with P100/OV cartridges.
- **Dermal:** Nitrile gloves (minimum thickness 0.11 mm) are sufficient for solid handling. Double-gloving is required when dissolved in penetrating solvents like DMSO or DCM.
- **Ocular:** Chemical splash goggles. Safety glasses are insufficient if the powder is fine and prone to aerosolization.

Operational Protocols

Receipt and Storage Lifecycle

To maintain chemical integrity and safety, follow this decision matrix upon receipt.



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Figure 1: Receipt and storage workflow ensuring chain of custody and stability.

Safe Solubilization Protocol

Objective: Prepare a stock solution while minimizing exposure.

- Preparation: Place the vial and solvent (e.g., DMSO) in the fume hood.
- Weighing: Tare a vial. Transfer solid using a micro-spatula. Do not pour from the source bottle.
- Dissolution: Add solvent. Cap the vial immediately. Vortex inside the hood.
- Labeling: Mark the vial with "Toxic," concentration, solvent, and date.

Reaction Safety (Synthesis Context)

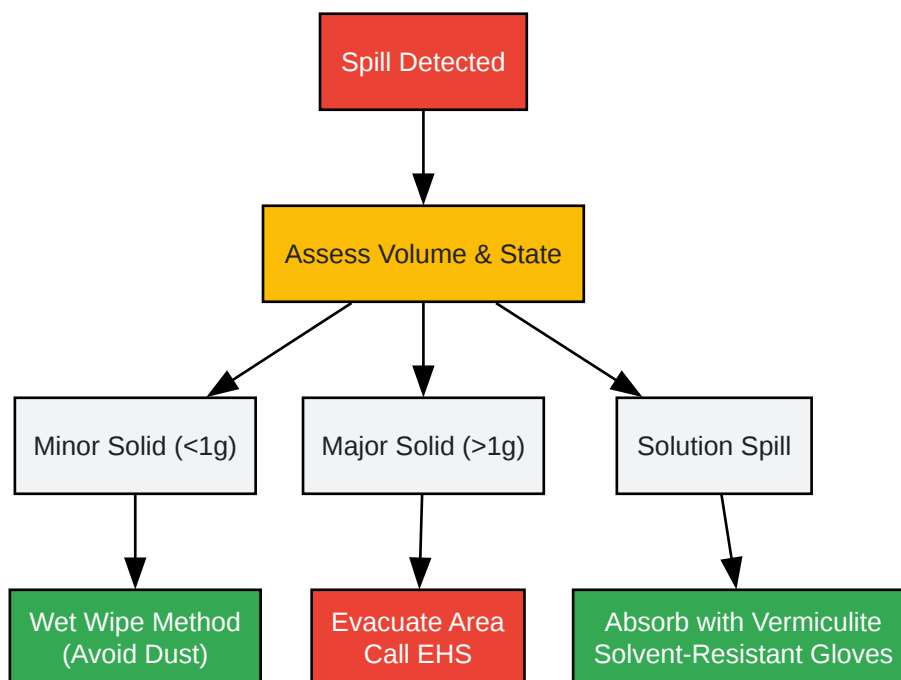
This compound is often used in Nucleophilic Aromatic Substitution (S_NAr) or Palladium-Catalyzed Cross-Couplings.

- Hazard: These reactions often require bases (Cs_2CO_3 , $NaOtBu$) and heat.
- Control: Ensure the reaction vessel is equipped with a reflux condenser and inert gas line (Nitrogen/Argon). The 5-Chloro position is reactive; ensure no moisture enters the system to prevent hydrolysis to the pyridone analog.

Emergency Response

Spill Response Decision Matrix

In the event of a spill, immediate classification determines the response.[3]



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Figure 2: Decision logic for spill remediation.

First Aid Measures

- Inhalation: Move to fresh air immediately. If breathing is difficult, oxygen should be administered by trained personnel.
- Eye Contact: Rinse cautiously with water for 15 minutes.[5][6] Lift eyelids to ensure flushing.
- Skin Contact: Wash with soap and water.[7][6] Remove contaminated clothing.[3][8][6] Do not use solvents (ethanol/acetone) to wash skin, as this may increase absorption.
- Ingestion: Rinse mouth. Do not induce vomiting. Call a Poison Center immediately.[3]

Waste Disposal

Disposal must comply with local environmental regulations (RCRA in the US, EC directives in Europe).

- Solid Waste: Dispose of contaminated gloves, weighing boats, and paper towels in a Hazardous Solid Waste drum.
- Liquid Waste: Solutions containing this compound must be segregated into Halogenated Organic Waste streams due to the chlorine atom.
- Container: Triple rinse empty containers with a suitable solvent before disposal or glass recycling.

References

- PubChem. (n.d.). **5-Chloro-7-methoxythieno[3,2-b]pyridine** (Compound).^{[1][2][3][9]} National Library of Medicine. Retrieved February 19, 2026, from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. United States Department of Labor. Retrieved February 19, 2026, from [\[Link\]](#)

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Sources

- 1. achmem.com [achmem.com]
- 2. [5-Chloro-7-methoxythieno\[3,2-b\]pyridine | 90690-91-8](#) [sigmaaldrich.com]
- 3. fluorochem.co.uk [fluorochem.co.uk]
- 4. [5,7-Dichlorothieno\[3,2-b\]pyridine | C7H3Cl2NS | CID 12628602 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]

- [7. cdhfinechemical.com \[cdhfinechemical.com\]](https://www.cdhfinechemical.com)
- [8. PYRIDINE \[training.itcilo.org\]](https://training.itcilo.org)
- [9. jk-sci.com \[jk-sci.com\]](https://www.jk-sci.com)
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